

AL-9: A Technical Guide for Material Science Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AL-9

Cat. No.: B1666764

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Disclaimer: The substance identified as "**AL-9**" is a metallic, aluminum-based casting alloy, also known by designations such as AK7ch. The following information pertains to its properties from a materials science and metallurgical perspective. There is no evidence in the public domain to suggest that **AL-9** has any pharmacological or biological activity. Therefore, this guide is intended for an audience in materials science and engineering, not drug development.

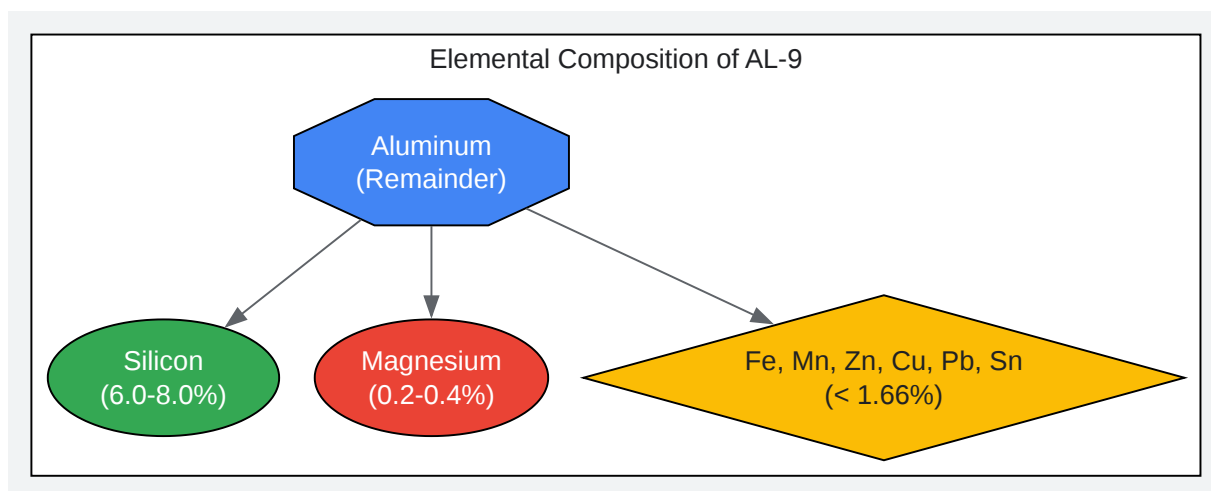
Chemical Composition

AL-9 is a hypoeutectic aluminum-silicon alloy with additions of magnesium, which allow it to be strengthened through heat treatment. The typical chemical composition of **AL-9** is detailed in Table 1. The primary alloying elements, silicon and magnesium, contribute to its characteristic properties, including good castability and mechanical strength.

Table 1: Chemical Composition of **AL-9** Alloy

Element	Symbol	Content (%)
Silicon	Si	6.0 - 8.0
Magnesium	Mg	0.2 - 0.4
Iron	Fe	≤ 0.6
Manganese	Mn	≤ 0.5
Zinc	Zn	≤ 0.3
Copper	Cu	≤ 0.2
Lead	Pb	≤ 0.05
Tin	Sn	≤ 0.01
Aluminum	Al	Remainder

Note: Composition is based on GOST 1583-93 standards.[1]



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Caption: Hierarchical composition of **AL-9** alloy.

Physical and Mechanical Properties

The physical and mechanical properties of **AL-9** make it a versatile alloy for various casting applications. These properties can be influenced by the casting method and subsequent heat treatment.

Mechanical Properties

AL-9 exhibits a good combination of strength and hardness. The typical mechanical properties are summarized in Table 2.

Table 2: Mechanical Properties of **AL-9**

Property	Value
Tensile Strength	137 MPa[2]
Elongation	1%[2]
Brinell Hardness (HB)	45[2]

Physical Properties

The physical properties of **AL-9** are comparable to other aluminum-silicon alloys. Table 3 lists key physical properties for a similar alloy, LM9.

Table 3: Physical Properties (Reference Alloy LM9)

Property	Value
Density	2.68 g/cm ³
Freezing Range	550 - 575 °C
Thermal Conductivity (@ 25°C)	0.35 cal/cm ² /cm/°C
Coefficient of Thermal Expansion (20-100°C)	22.0 x 10 ⁻⁶ per °C

Source: Data for LM9, an alloy with a similar composition to **AL-9**.[\[3\]](#)

Material Characteristics and Applications

AL-9 is recognized for its favorable combination of properties:

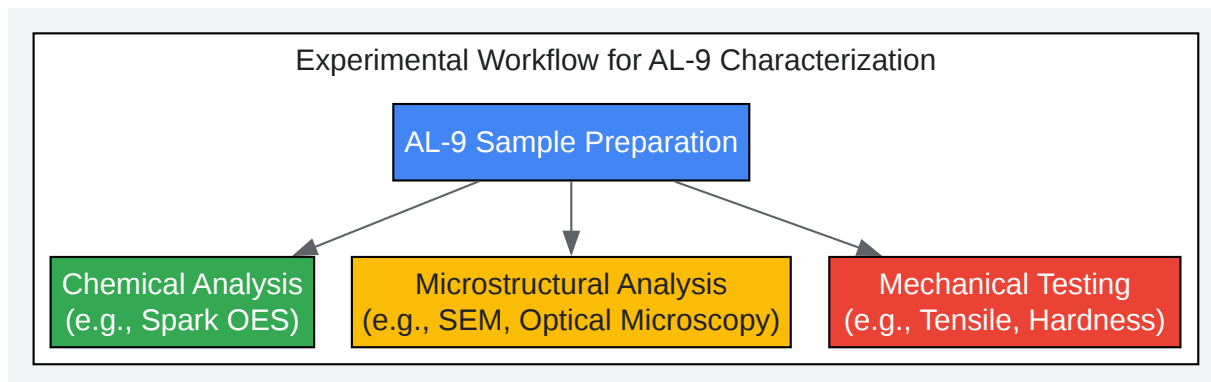
- **Excellent Castability:** The silicon content provides good fluidity, making it suitable for intricate and thin-walled castings.[\[1\]](#)
- **Good Corrosion Resistance:** It demonstrates strong resistance to corrosion in both atmospheric and marine environments.[\[1\]](#)[\[3\]](#)
- **Satisfactory Machinability:** The alloy can be machined effectively, although tool wear can be considerable due to the silicon content.[\[1\]](#)[\[3\]](#)
- **Heat Treatable:** The presence of magnesium allows for precipitation hardening to enhance strength.[\[1\]](#)

These characteristics lead to its use in a variety of applications, including:

- Automotive components such as pump and carburetor housings.[\[1\]](#)
- Thin-walled and welded parts.[\[1\]](#)
- Instrument cases and cover plates.[\[3\]](#)

Experimental Protocols

The characterization of **AL-9** involves standard metallurgical testing procedures. A general workflow for material characterization is outlined below.



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Caption: Standard workflow for **AL-9** material analysis.

Protocol: Spectrometric Chemical Analysis

- **Sample Preparation:** A flat, clean surface is prepared on the **AL-9** sample by grinding or milling.
- **Instrumentation:** An Optical Emission Spectrometer (OES) is calibrated using certified reference materials of similar aluminum alloys.
- **Analysis:** The prepared sample surface is sparked, generating a plasma. The light emitted from the plasma is analyzed by the spectrometer to determine the concentration of each element.
- **Data Reporting:** The weight percentage of each element is recorded and compared against material specifications.

Protocol: Tensile Testing

- **Specimen Machining:** A standardized "dog-bone" shaped tensile specimen is machined from a representative **AL-9** casting.
- **Instrumentation:** A universal testing machine (UTM) equipped with an extensometer is used.

- Procedure: The specimen is mounted in the grips of the UTM. A uniaxial tensile load is applied at a constant strain rate until the specimen fractures.
- Data Acquisition: The load and extension data are continuously recorded.
- Analysis: The data is used to calculate tensile strength, yield strength, and elongation.

Protocol: Brinell Hardness Testing

- Surface Preparation: The surface of the **AL-9** sample is prepared to be smooth, flat, and free of oxides or contaminants.
- Instrumentation: A Brinell hardness tester with a specified indenter (typically a 10 mm tungsten carbide ball) and test load is used.
- Procedure: The indenter is pressed into the sample surface with a specific load for a set duration (e.g., 10-15 seconds).
- Measurement: The diameter of the resulting indentation is measured using a microscope.
- Calculation: The Brinell Hardness Number (HB) is calculated based on the indentation diameter and the applied load.

Conclusion

AL-9 is an aluminum-silicon casting alloy with a well-documented set of chemical, physical, and mechanical properties that make it suitable for a range of engineering applications. As it is a metallic alloy, it has no known biological activity, and therefore, concepts such as signaling pathways and other pharmacological metrics are not applicable. The information provided serves as a technical guide for professionals in materials science and engineering.

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